

# Technical Support Center: Samarium-149

## Neutron Cross-Section Data

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### Compound of Interest

Compound Name: Samarium-149

Cat. No.: B080668

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Samarium-149** (Sm-149) and encountering discrepancies in its neutron cross-section data.

## Frequently Asked Questions (FAQs)

Q1: Why is the neutron cross-section of Sm-149 so important?

A1: **Samarium-149** is a stable isotope produced as an indirect fission product in nuclear reactors. It possesses a very large thermal neutron capture cross-section of approximately 42,000 barns, making it a significant neutron poison.<sup>[1]</sup> This high absorption probability has a substantial impact on reactor reactivity and requires accurate data for safe and efficient reactor operation.<sup>[2]</sup> Beyond reactor physics, precise cross-section data is crucial for various nuclear applications, including medical isotope production and nuclear physics research.<sup>[3]</sup>

Q2: I've noticed different values for the Sm-149 thermal neutron capture cross-section in various data libraries. Why do these discrepancies exist?

A2: Discrepancies in the evaluated thermal neutron capture cross-section for Sm-149 across different nuclear data libraries (e.g., ENDF/B-VIII.0, JEFF-3.3, JENDL-5) arise from several factors:

- **Different Experimental Data Sets:** Evaluators may use different sets of experimental measurements as input for their statistical models.

- **Varying Evaluation Methodologies:** The theoretical models and parameters used to fit the experimental data can differ between evaluations.
- **Uncertainties in Resonance Parameters:** The large thermal cross-section of Sm-149 is dominated by a resonance near thermal energies. Small differences in the evaluated parameters of this resonance can lead to significant variations in the calculated cross-section.
- **New Measurements:** As new and more precise experimental data become available, evaluations are updated, which can lead to changes in the recommended values. For instance, recent measurements have shown discrepancies with older data, prompting re-evaluation.<sup>[4]</sup><sup>[5]</sup>

Q3: My experimental results for the Sm-149 cross-section in the resonance region differ from the evaluated data. What are the potential sources of this discrepancy?

A3: Disagreements between experimental measurements and evaluated data in the resonance region can stem from several experimental and data processing factors:

- **Sample Purity and Thickness:** Impurities in the samarium sample can introduce competing reactions. The thickness of the sample can also affect neutron self-shielding, which needs to be corrected for accurately.
- **Neutron Flux Determination:** Accurate determination of the incident neutron flux is critical for a precise cross-section measurement.
- **Detector Efficiency and Calibration:** The response of the detectors used to measure reaction products (e.g., gamma-rays from capture events) must be well-characterized.
- **Resonance Analysis:** The process of extracting resonance parameters from the raw experimental data using codes like SAMMY can be complex and model-dependent.<sup>[4]</sup> Different analysis approaches can yield slightly different parameters.
- **Background Subtraction:** Inaccurate subtraction of background events can lead to errors in the measured yield.

## Troubleshooting Guides

## Guide 1: Addressing Discrepancies Between Experimental and Evaluated Data

If your measured Sm-149 cross-section data deviates significantly from the values in major evaluated libraries, follow these troubleshooting steps:

- **Verify Experimental Setup and Procedures:**
  - **Sample Characterization:** Re-confirm the isotopic purity and thickness of your Sm-149 sample.
  - **Neutron Source and Beamline:** Ensure the stability and well-characterized nature of your neutron source.
  - **Detector System:** Check the calibration and stability of your detector systems.
- **Review Data Analysis Workflow:**
  - **Background Correction:** Scrutinize your background subtraction methods.
  - **Neutron Flux Normalization:** Re-evaluate the method used for neutron flux determination.
  - **Resonance Parameter Analysis:** If applicable, review the parameters and models used in your resonance analysis software. Consider the potential for resonance-resonance interference effects.
- **Compare with Multiple Evaluated Libraries:**
  - Do not rely on a single data library. Compare your results with data from ENDF/B-VIII.0, JEFF-3.3, and JENDL-5.<sup>[6][7][8]</sup> A recent study noted a clear difference between ENDF/B-VIII.0 and CENDL-3.2 at 23.2 eV, with experimental results favoring the latter.<sup>[4]</sup>
- **Consult Recent Literature:**
  - Search for recent publications on Sm-149 cross-section measurements. New experimental data may support your findings and highlight areas where evaluations could be improved.

## Guide 2: Selecting the Appropriate Evaluated Data

When choosing an evaluated data library for your simulations or analysis, consider the following:

- **Vintage of the Evaluation:** Preferentially use the latest versions of the major libraries (e.g., ENDF/B-VIII.0, JEFF-3.3, JENDL-5), as they are based on more recent experimental data and improved models.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- **Application-Specific Validation:** Some libraries may perform better for specific applications (e.g., thermal reactors, fast reactors). Review the validation and benchmarking reports for the different libraries to see how they perform for systems similar to yours.
- **Uncertainty Data:** For sensitivity and uncertainty analysis, use libraries that provide covariance data for Sm-149.

## Data Presentation

Table 1: Comparison of Sm-149 Thermal Neutron (n,y) Cross-Sections in Different Data Libraries

Data Library	Thermal (0.0253 eV) Cross-Section (barns)	Maxwellian Averaged Cross-Section (barns)	Resonance Integral (barns)
JENDL-4.0	40,540	68,350	3,517
ENDF/B-VIII.0	40,847	69,141	3,428
JEFF-3.3	40,847	69,141	3,428

Data for JENDL-4.0 is calculated at 300K[\[9\]](#). Data for ENDF/B-VIII.0 and JEFF-3.3 are from their respective releases and often show close agreement for well-studied isotopes.

## Experimental Protocols

### Methodology 1: Neutron Capture Cross-Section Measurement using the Activation Technique

The activation technique is a common method for measuring neutron capture cross-sections.

- **Sample Preparation:** A thin, well-characterized sample of Sm-149 is prepared. The mass and isotopic composition must be known with high accuracy. Monitor foils (e.g., Gold, Cobalt) are often irradiated simultaneously to determine the neutron flux.
- **Irradiation:** The Sm-149 sample and monitor foils are irradiated in a known neutron field (e.g., from a nuclear reactor or an accelerator-based source) for a predetermined time.
- **Activity Measurement:** After irradiation, the sample is transferred to a low-background counting station equipped with a high-purity germanium (HPGe) detector. The characteristic gamma-rays emitted from the decay of the product nucleus (Sm-150 is stable, so this method is more suited for other reactions or isotopes where the product is radioactive) are measured.
- **Cross-Section Calculation:** The capture cross-section is determined from the measured activity, the number of target nuclei, the irradiation time, and the neutron flux (determined from the monitor foils).

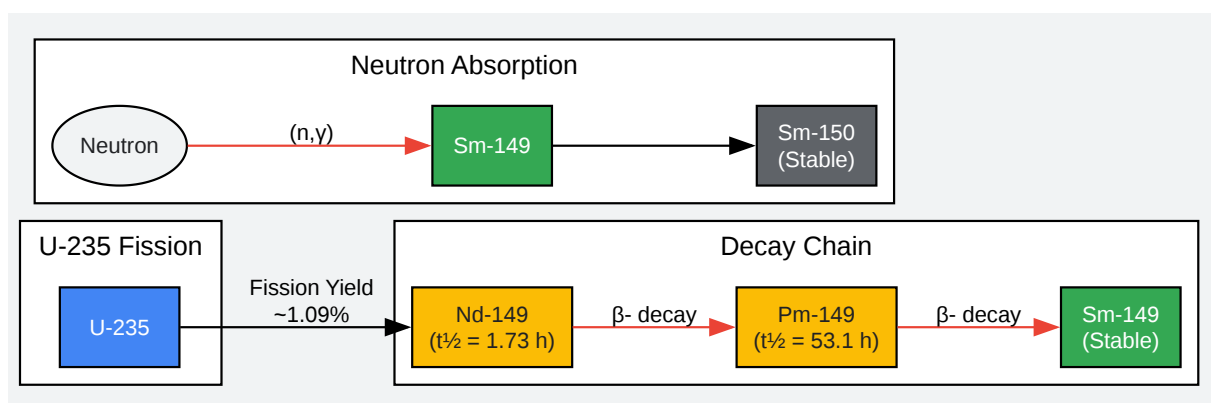
## Methodology 2: Time-of-Flight (TOF) Technique for Resonance Analysis

The Time-of-Flight (TOF) method is used to measure cross-sections as a function of neutron energy, particularly in the resonance region.

- **Pulsed Neutron Source:** A pulsed beam of neutrons is produced by a spallation source or an electron linear accelerator.
- **Flight Path:** The neutrons travel down a long, evacuated flight path to the sample.
- **Timing Measurement:** The time it takes for a neutron to travel from the source to the sample is measured precisely. This "time of flight" is directly related to the neutron's kinetic energy.
- **Reaction Detection:** Detectors are placed around the Sm-149 sample to detect the products of neutron interactions (e.g., gamma-rays from capture events, or transmitted neutrons).

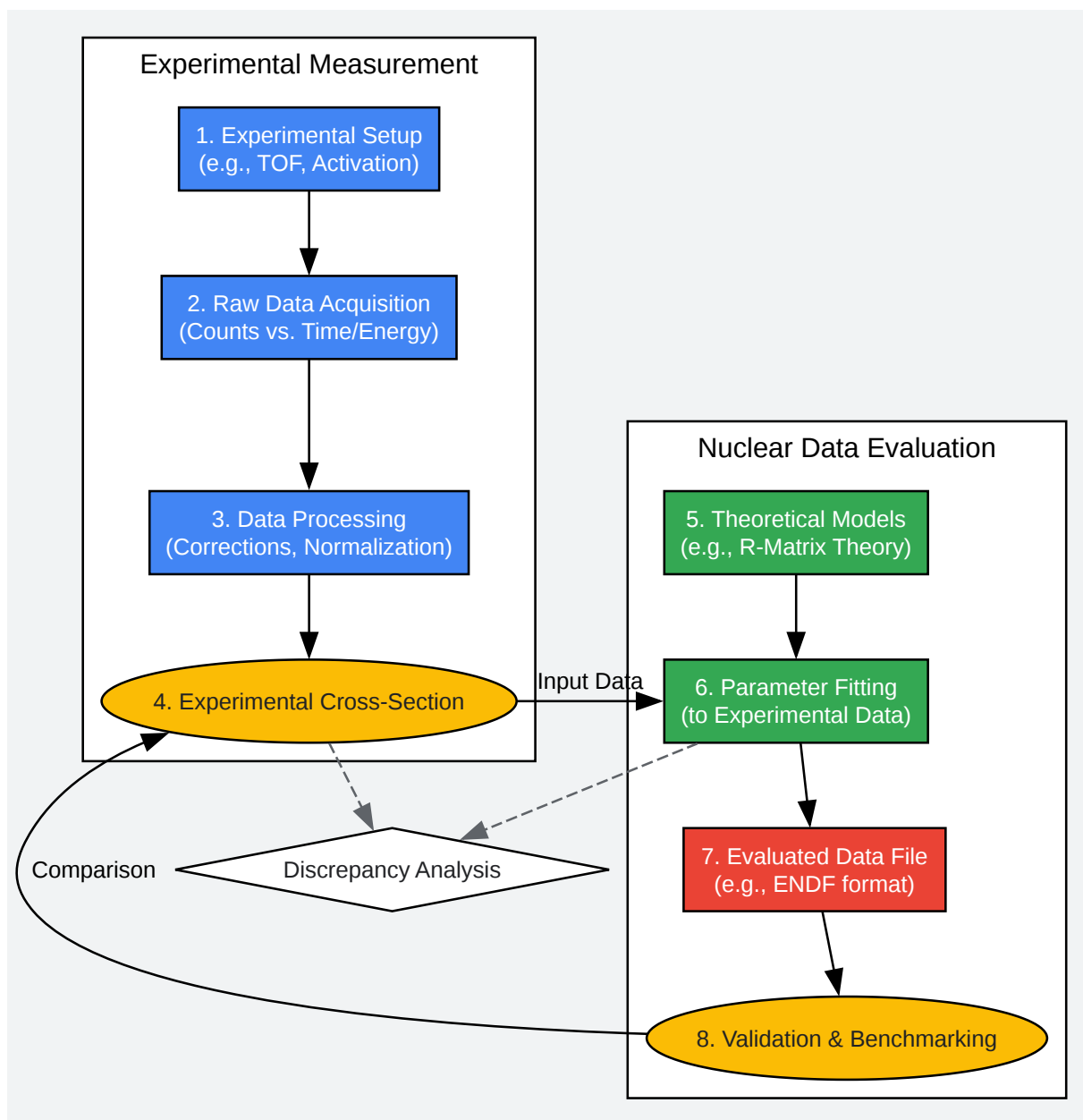
- **Data Analysis:** The number of detected events is recorded as a function of the neutron time of flight. This data is then converted to a cross-section versus energy plot. Resonance parameters are extracted by fitting the resonance shapes in the cross-section data using specialized software.

## Visualizations



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Caption: Production and removal pathway of Sm-149 in a nuclear reactor.



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Caption: Workflow for experimental measurement and evaluation of nuclear cross-sections.

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